

An In-depth Technical Guide on 4-Bromo-2-methoxythiazole

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Compound of Interest

Compound Name: **4-Bromo-2-methoxythiazole**

Cat. No.: **B1273696**

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This guide provides essential physicochemical data for **4-Bromo-2-methoxythiazole**, a compound of interest for researchers, scientists, and professionals in drug development. The following sections detail its molecular properties and offer a logical visualization of its core attributes.

Core Molecular Data

The fundamental molecular characteristics of **4-Bromo-2-methoxythiazole** are summarized below. This data is crucial for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C4H4BrNOS ^[1]
Molecular Weight	194.05 g/mol ^[1]
Purity	≥95% ^[1]
CAS Number	240816-35-7 ^[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **4-Bromo-2-methoxythiazole** are typically specific to the research context and are often proprietary or

published in peer-reviewed literature. For specific methodologies, researchers should consult chemical synthesis databases and academic journals, referencing the compound by its CAS number (240816-35-7) for precise results.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name and its fundamental molecular properties.

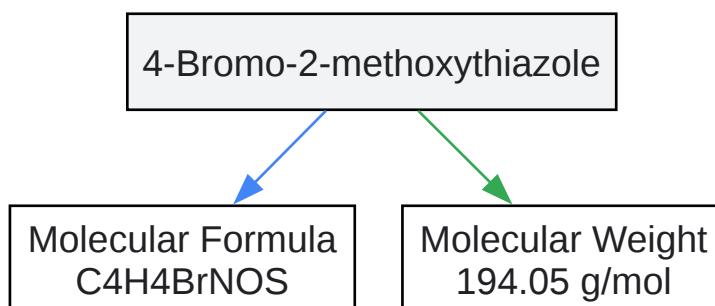


Figure 1. Core Properties of 4-Bromo-2-methoxythiazole

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Figure 1. Core Properties of **4-Bromo-2-methoxythiazole**

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References

- 1. calpaclab.com [calpaclab.com]
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